

An In-Depth Technical Analysis of 2,5-Dimethyl-4-propylheptane

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Compound of Interest

Compound Name: 2,5-Dimethyl-4-propylheptane

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This whitepaper provides a comprehensive overview of the chemical and physical properties of **2,5-Dimethyl-4-propylheptane**, a saturated acyclic alkane. The information is targeted toward researchers, scientists, and professionals in drug development and chemical synthesis who require precise data for modeling and experimental design.

Core Molecular Data

2,5-Dimethyl-4-propylheptane is a branched alkane. Its structure consists of a seven-carbon heptane backbone with two methyl groups at positions 2 and 5, and a propyl group at position 4.

Molecular Formula and Weight

The fundamental properties of **2,5-Dimethyl-4-propylheptane** are detailed below. The molecular formula is C₁₂H₂₆.[\[1\]](#)[\[2\]](#)[\[3\]](#) Its molecular weight is approximately 170.33 g/mol .[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)

Property	Value	Source
Molecular Formula	C12H26	PubChem[1][3][5], ChemicalBook[2]
Molecular Weight	170.33 g/mol	PubChem[1][4][5]
IUPAC Name	2,5-dimethyl-4-propylheptane	PubChem[1]
CAS Number	62185-32-4	PubChem[1], Chemsoc[6]

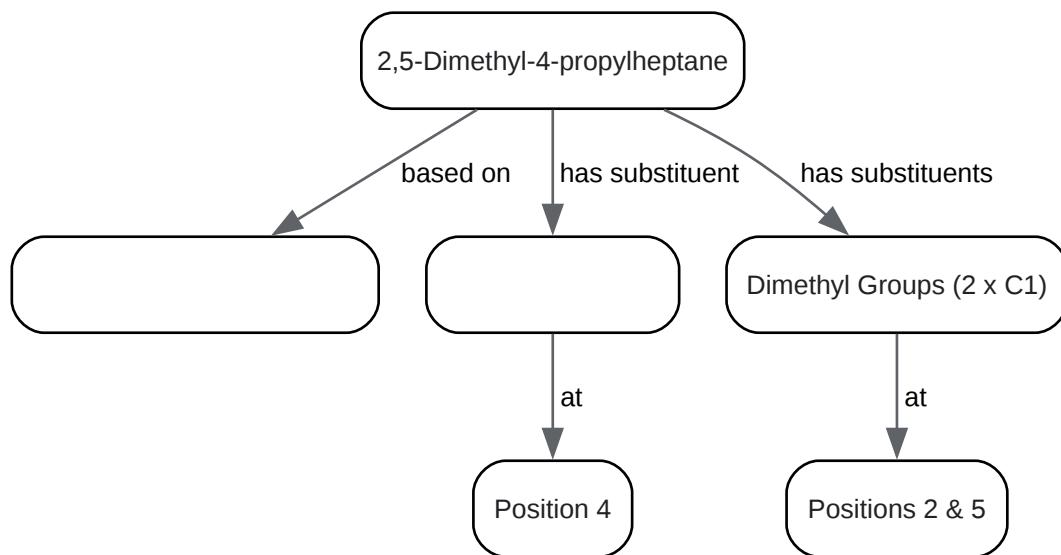
Physicochemical Properties

Limited experimental data is available for this specific isomer. However, estimated properties provide valuable insights for practical applications.

Property	Estimated Value	Source
Boiling Point	190°C	ChemicalBook[2]
Density	0.7590	ChemicalBook[2]
Refractive Index	1.4248	ChemicalBook[2]
Melting Point	-50.8°C	ChemicalBook[2]

Structural Representation and Logic

To understand the connectivity of **2,5-Dimethyl-4-propylheptane**, a structural hierarchy can be visualized. This diagram illustrates the relationship between the parent chain and its substituents, which is fundamental to its IUPAC nomenclature.



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A diagram illustrating the structural components of the molecule.

Context in Research and Development

As a simple branched alkane, **2,5-Dimethyl-4-propylheptane** is not typically involved in biological signaling pathways or drug development. Its primary relevance is in the fields of organic chemistry, fuel science, and as a potential non-polar solvent or a component in complex hydrocarbon mixtures.

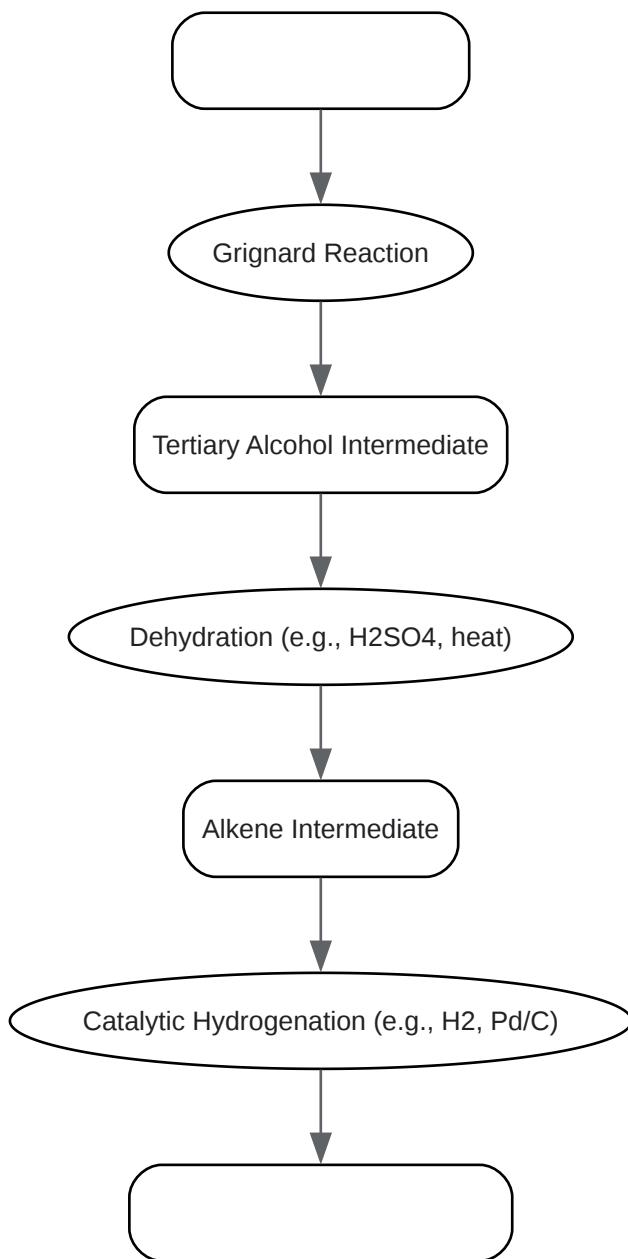
Experimental Protocols

Detailed experimental protocols for the synthesis of **2,5-Dimethyl-4-propylheptane** are not widely published in standard literature. However, its synthesis would follow general principles of organic chemistry for creating branched alkanes. A plausible, though not specifically cited, synthetic workflow could involve:

- Grignard Reaction: Reacting a suitable alkyl halide (e.g., a propyl magnesium halide) with a ketone that has the desired methyl branching (e.g., a derivative of heptanone) to form an alcohol intermediate.
- Dehydration: Elimination of the alcohol group to form an alkene.

- Hydrogenation: Catalytic hydrogenation of the alkene to yield the final saturated alkane, **2,5-Dimethyl-4-propylheptane**.

This theoretical workflow is represented by the following diagram:



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A theoretical workflow for the synthesis of the target compound.

Due to the limited specific research on this compound, no experimental data regarding biological activity or signaling pathways is available. The information presented is based on established chemical principles and data from chemical databases.

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